

Application Notes and Protocols for Spiramycin in In Vivo Animal Studies

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Compound of Interest

Compound Name: Spiradine F

Cat. No.: B12389010

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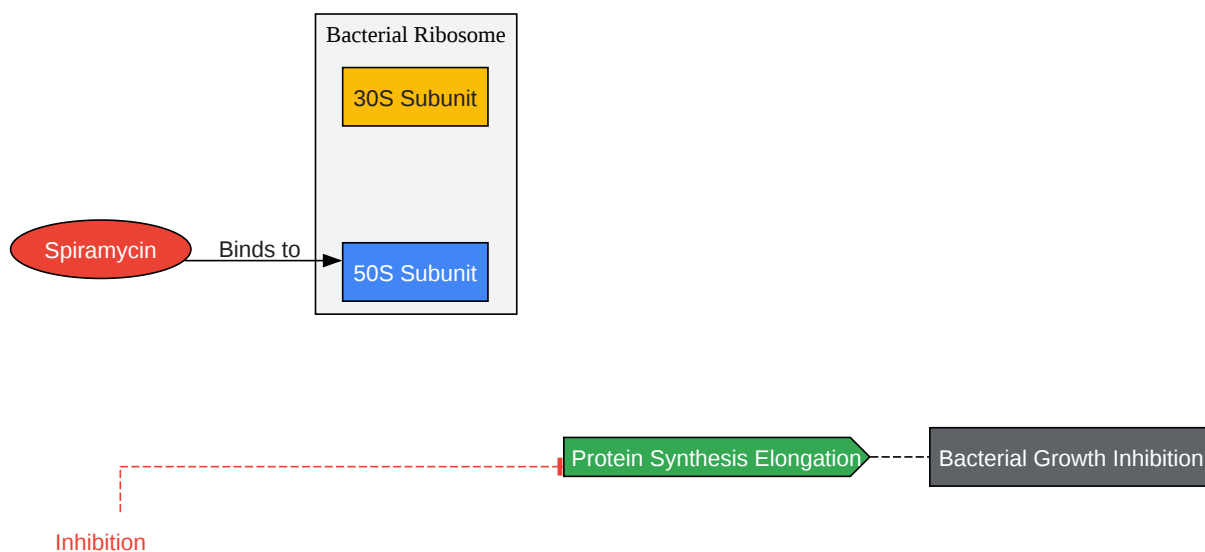
A Note on "**Spiradine F**": Initial searches for "**Spiradine F**" did not yield information on a specific formulation or compound under this name for in vivo animal studies. It is possible that "**Spiradine F**" is a typographical error or a proprietary name not widely documented in public literature. The following application notes and protocols are based on Spiramycin, a macrolide antibiotic extensively used in veterinary medicine and animal research. It is presumed that this is the compound of interest.

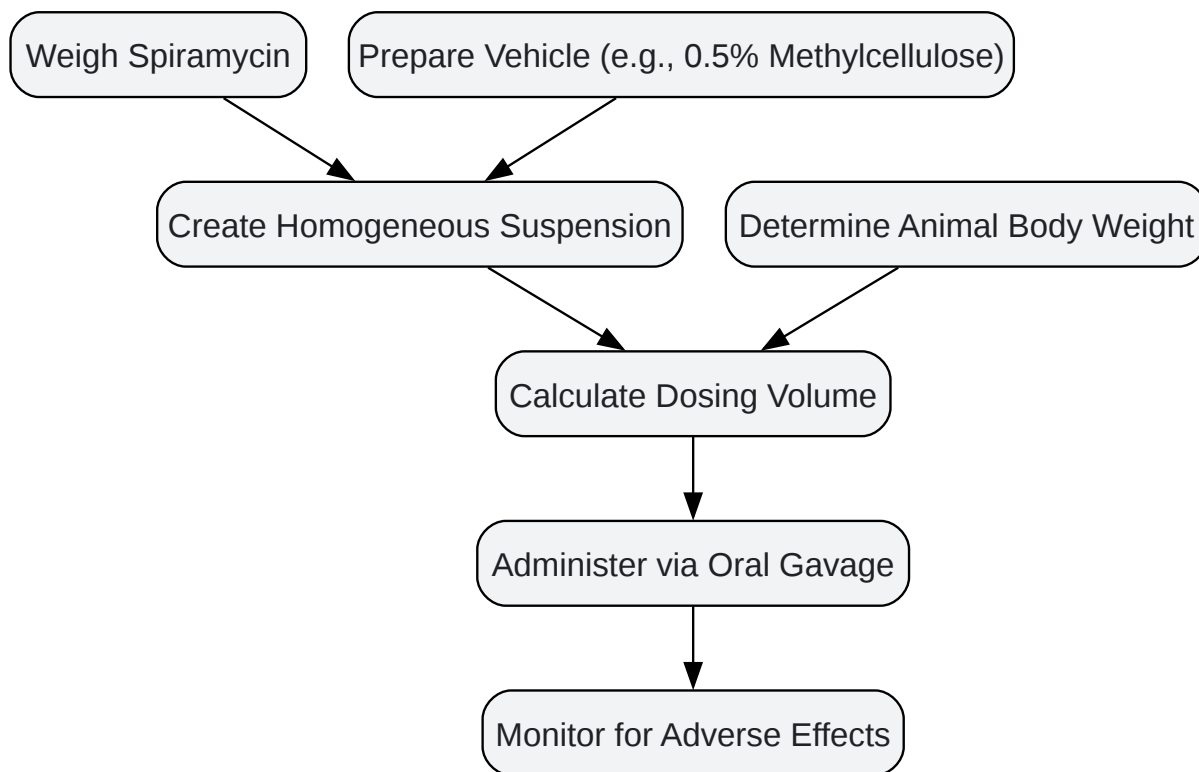
Introduction to Spiramycin

Spiramycin is a 16-membered ring macrolide antibiotic derived from *Streptomyces ambofaciens*.^[1] It exhibits a broad spectrum of activity against Gram-positive bacteria and is also effective against *Mycoplasma*, *Chlamydia*, and certain protozoa like *Toxoplasma gondii*.^[2]^[3]^[4] Its primary mode of action is the inhibition of bacterial protein synthesis.^[5] Spiramycin is commonly used in veterinary medicine to treat various infections in livestock and poultry.

Mechanism of Action

Spiramycin exerts its bacteriostatic effect by binding to the 50S subunit of the bacterial ribosome. This binding interferes with the translocation step of protein synthesis, which in turn stimulates the dissociation of peptidyl-tRNA from the ribosome. The disruption of this process halts the elongation of the polypeptide chain, thereby inhibiting bacterial growth. While primarily bacteriostatic, spiramycin can exhibit bactericidal activity at higher concentrations against highly susceptible bacterial strains.





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References

- 1. Pharmacokinetic/Pharmacodynamic Modeling of Spiramycin against *Mycoplasma synoviae* in Chickens - PMC [pmc.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. What is the mechanism of Spiramycin? [synapse.patsnap.com]
- 4. Spiramycin | C43H74N2O14 | CID 5266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Mechanism of action of spiramycin and other macrolides - PubMed [pubmed.ncbi.nlm.nih.gov]

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